

# "1,2,3-Trichloro-1-propene" material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 1,2,3-Trichloro-1-propene

Cat. No.: B7822061

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## An In-depth Technical Guide to the Material Safety of 1,2,3-Trichloro-1-propene

This document provides a comprehensive overview of the material safety data for **1,2,3-Trichloro-1-propene**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

## Chemical Identification

Identifier	Value
Chemical Name	1,2,3-Trichloro-1-propene
Synonyms	1,2,3-Trichloropropene, 2,3-Dichloroallyl chloride[1]
Molecular Formula	C3H3Cl3[1][2][3]
CAS Number	96-19-5[1][3]

## Physical and Chemical Properties

**1,2,3-Trichloro-1-propene** is a colorless to amber liquid.[2][3] It is insoluble in water but soluble in organic solvents like ethanol, chloroform, and carbon tetrachloride.[2]

Property	Value
Molar Mass	145.41 g/mol [2][3]
Density	1.412 - 1.43 g/cm <sup>3</sup> at 20°C[2][3]
Melting Point	-30°C (estimate)[2]
Boiling Point	142 - 145°C[2][3]
Flash Point	82 - 85°C[2][3]
Vapor Pressure	4.4 - 7.14 mmHg at 25°C[2][3]
Refractive Index	1.5000 - 1.5030 at 20°C[2][3]

## Hazard Identification and GHS Classification

This substance is considered hazardous. Vapors are heavier than air and contact with the liquid or vapors may cause irritation or burns.[3] It is harmful if swallowed, inhaled, or in contact with skin, and causes irritation to the eyes, skin, and respiratory system.[2]

GHS Hazard Statements:

- Flammable liquid and vapor.[4][5]
- Harmful if swallowed.[5][6]
- Harmful in contact with skin.[6]
- Harmful if inhaled.[6]
- Causes serious eye irritation.[5][6]
- Suspected of causing cancer.[6]

Risk Codes:

- R20/21/22: Harmful by inhalation, in contact with skin and if swallowed.[2]
- R36/37/38: Irritating to eyes, respiratory system and skin.[2]

Hazard Class: 6.1(b)[\[2\]](#) Packing Group: III[\[2\]](#)

## Toxicity Data

Type	Value	Species
LD50 (oral)	616 mg/kg	Rat <a href="#">[2]</a>

## Experimental Protocols: Safety and Handling

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#)  
[\[7\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.  
[\[7\]](#)

Handling Procedures:

- Avoid all personal contact, including inhalation.[\[6\]](#)
- Use in a well-ventilated area and prevent the concentration of vapors in hollows and sumps.  
[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)
- Keep containers securely sealed when not in use.[\[6\]](#)
- Ground and bond container and receiving equipment to prevent static discharges.[\[6\]](#)[\[8\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage:

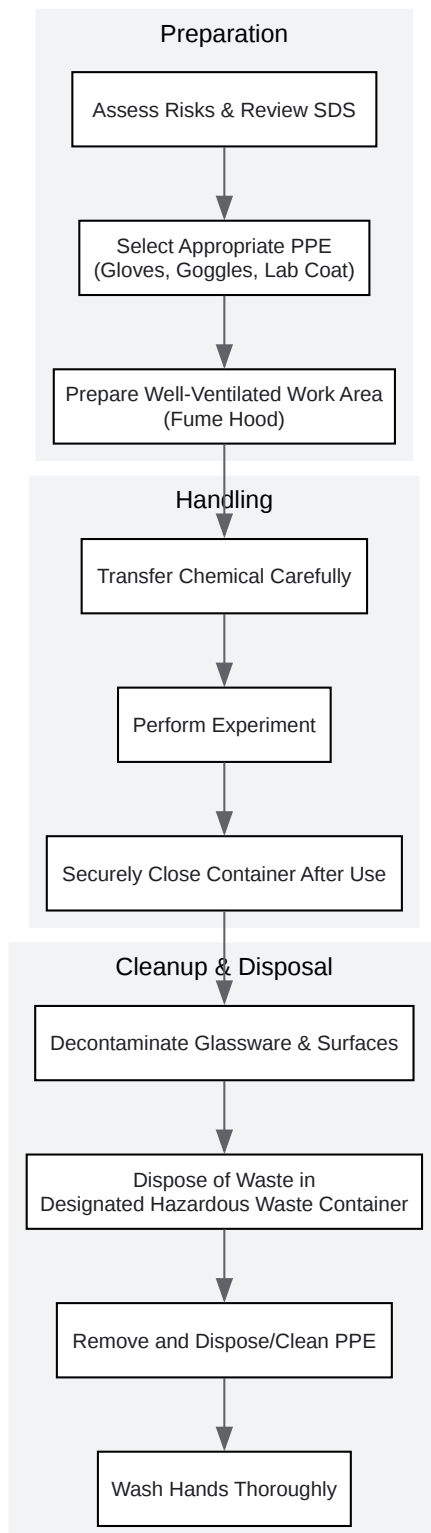
- Store in a cool, dry, well-ventilated area.[6][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[6][7][8]
- Store away from incompatible materials such as oxidizing agents, strong bases, and metals.  
[7][10]
- Keep container tightly closed.[6][7][8]

#### Spill and Leak Procedures:

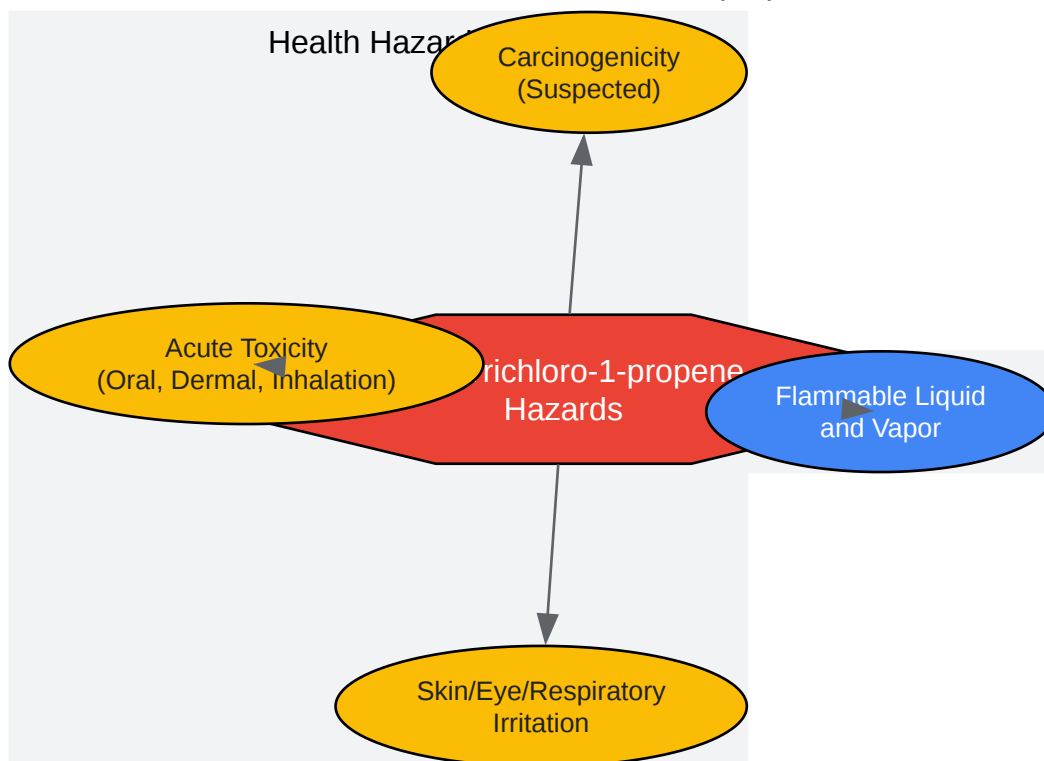
- Minor Spills: Remove all ignition sources. Absorb with vermiculite or other absorbent material and collect in a suitable container for disposal.[6]
- Major Spills: Isolate the spill area. Wear appropriate PPE. Contain the spill and prevent it from entering drains or waterways.[9][10]

## Visualizations

## Workflow for Safe Handling of 1,2,3-Trichloro-1-propene



## Hazard Profile of 1,2,3-Trichloro-1-propene



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